

2,5-Difluorophenyl isocyanate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Difluorophenyl isocyanate

Cat. No.: B1300036

[Get Quote](#)

Technical Data for 2,5-Difluorophenyl isocyanate

This document provides the chemical formula and molecular weight for **2,5-Difluorophenyl isocyanate**, a compound utilized in the synthesis of various pharmaceuticals and agrochemicals.^[1] Its fluorinated structure enhances reactivity and stability, making it a key intermediate in the production of fluorinated compounds and specialty polymers.^[1]

Chemical Properties

The fundamental molecular properties of **2,5-Difluorophenyl isocyanate** are summarized in the table below.

Identifier	Value	Source
Molecular Formula	C ₇ H ₃ F ₂ NO	^[1] ^[2] ^[3]
Molecular Weight	155.1 g/mol	^[1] ^[2]
CAS Number	39718-32-6	^[1] ^[2]

Note on Experimental Protocols and Visualizations:

The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. As these are fundamental properties, specific, novel experimental protocols are not applicable for this data.

Similarly, signaling pathways or experimental workflow diagrams are not relevant for presenting the core chemical properties of a single, small molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2,5-Difluorophenyl isocyanate | CAS 39718-32-6 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. 2,5-Difluorophenyl isocyanate, 98% 1 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- To cite this document: BenchChem. [2,5-Difluorophenyl isocyanate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1300036#2-5-difluorophenyl-isocyanate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com